

Proper Disposal of 2-Iodo-5-nitroanisole: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Iodo-5-nitroanisole

Cat. No.: B1296816

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount. This guide provides essential safety and logistical information for the proper disposal of **2-Iodo-5-nitroanisole**, ensuring operational safety and regulatory compliance.

Essential Safety and Physical Data

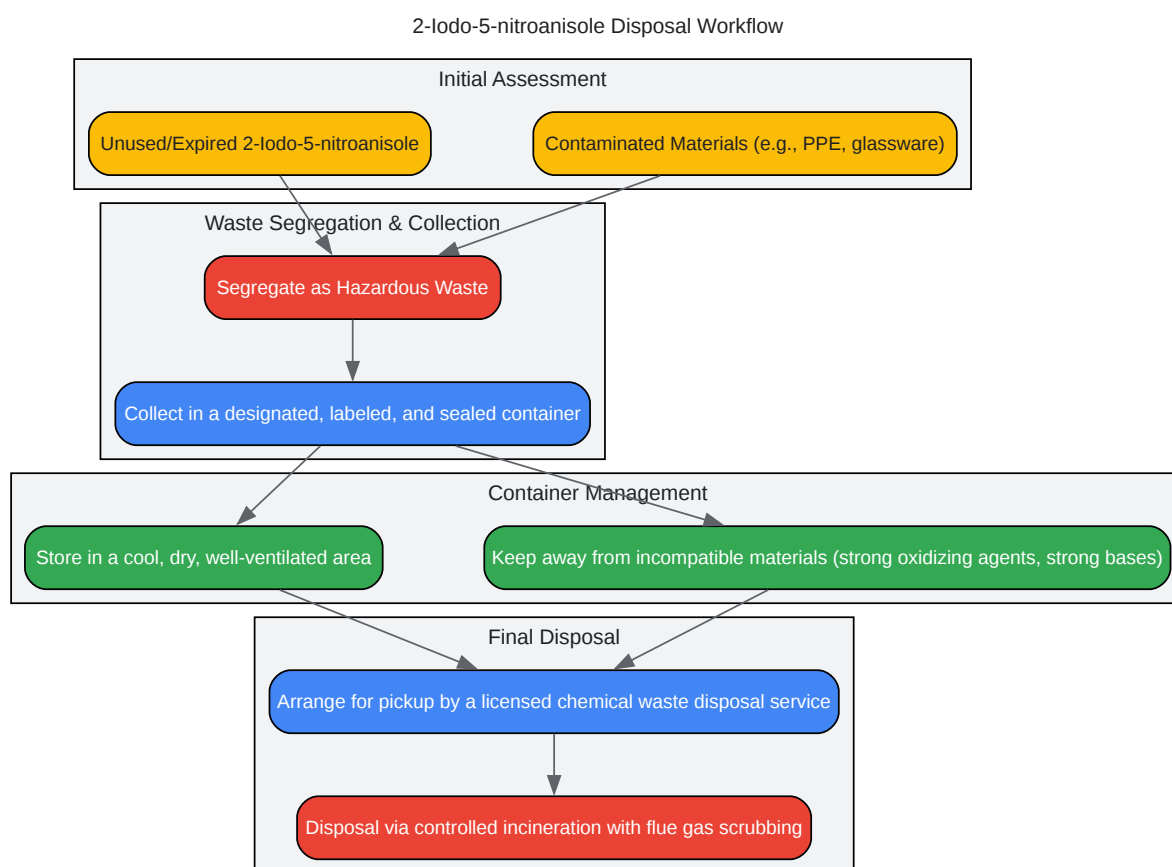
A thorough understanding of the physicochemical properties of **2-Iodo-5-nitroanisole** is the first step in ensuring its safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value
Molecular Formula	C ₇ H ₆ INO ₃
Molecular Weight	279.03 g/mol
Melting Point	128-135°C[1]
Boiling Point	341.2 °C at 760 mmHg[2]
Density	1.893 g/cm ³ [2]
Flash Point	160.1 °C[2]
Oral LD50 (Rat, for 2-Nitroanisole)	740 mg/kg bw[3]

Note: Specific toxicity data for **2-Iodo-5-nitroanisole** is limited; data for the related compound 2-nitroanisole is provided for reference.

Disposal Workflow

The proper disposal of **2-Iodo-5-nitroanisole** follows a structured workflow to minimize risk and ensure environmental protection. The following diagram illustrates the key decision points and steps in the disposal process.



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Caption: Disposal workflow for **2-Iodo-5-nitroanisole**.

Detailed Disposal Protocol

The following step-by-step protocol outlines the approved procedure for the disposal of **2-Iodo-5-nitroanisole** and associated contaminated materials.

1. Personal Protective Equipment (PPE): Before handling **2-Iodo-5-nitroanisole** for disposal, ensure you are wearing appropriate PPE, including:

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- A lab coat

2. Waste Identification and Segregation:

- Unused or Expired Chemical: Any unwanted **2-Iodo-5-nitroanisole** must be treated as hazardous waste.
- Contaminated Materials: All items that have come into contact with **2-Iodo-5-nitroanisole**, such as pipette tips, weighing boats, contaminated gloves, and paper towels, must also be disposed of as hazardous waste.
- Empty Containers: Empty containers of **2-Iodo-5-nitroanisole** should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected and disposed of as hazardous waste. After rinsing, the container can be disposed of according to institutional guidelines for clean glassware or plastic.

3. Waste Collection and Storage:

- Collect all solid **2-Iodo-5-nitroanisole** waste and contaminated materials in a designated, leak-proof, and clearly labeled hazardous waste container.

- The label should include the words "Hazardous Waste," the full chemical name "**2-Iodo-5-nitroanisole**," and the associated hazards (e.g., "Toxic," "Irritant").
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.
- Ensure the container is kept tightly sealed to prevent the release of dust or vapors.

4. Final Disposal:

- Do not dispose of **2-Iodo-5-nitroanisole** down the drain or in regular trash.
- The primary method for the disposal of **2-Iodo-5-nitroanisole** is through a licensed chemical waste disposal company.
- The recommended disposal method is controlled incineration in a facility equipped with flue gas scrubbing to neutralize harmful combustion byproducts.
- Follow your institution's specific procedures for arranging the pickup of hazardous chemical waste.

By adhering to these procedures, you can ensure the safe and environmentally responsible disposal of **2-Iodo-5-nitroanisole**, fostering a secure laboratory environment.

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